

# 2-Thiophenemethylamine safety and handling precautions

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## Compound of Interest

Compound Name: 2-Thiophenemethylamine

Cat. No.: B1293419

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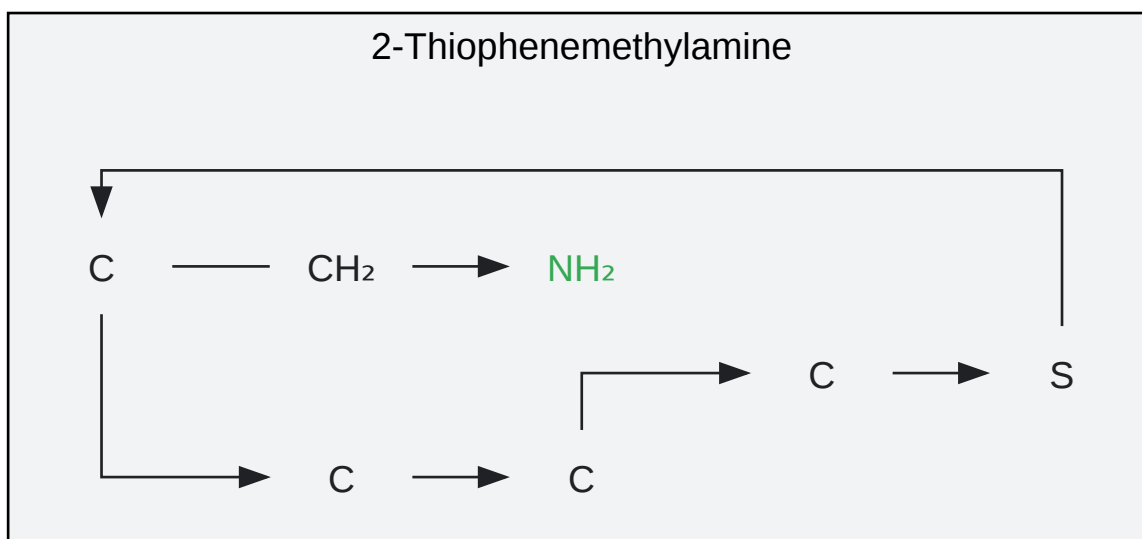
An In-Depth Technical Guide to the Safe Handling of **2-Thiophenemethylamine**

## Section 1: Chemical & Physical Identity

**2-Thiophenemethylamine**, also known as (2-Thienyl)methylamine, is an organic amine compound widely utilized as a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals.[1] Its reactivity, stemming from the primary amine group and the thiophene ring, necessitates a thorough understanding of its properties for safe handling. While invaluable in research and development, its hazardous nature demands stringent adherence to safety protocols.

## Chemical Structure

The molecule consists of a thiophene ring substituted at the 2-position with an aminomethyl group.



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Caption: Chemical structure of **2-Thiophenemethylamine**.

## Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **2-Thiophenemethylamine** is the foundation of a robust safety protocol. These properties dictate storage requirements, appropriate handling techniques, and the selection of personal protective equipment.

Property	Value	Source
CAS Number	27757-85-3	[1][2][3][4]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NS	[1][3][4]
Molecular Weight	113.18 g/mol	[3][4]
Appearance	Clear, colorless to yellow liquid	[1][2]
Boiling Point	95 - 99 °C @ 28 mmHg	[1][2][4][5]
Flash Point	73 °C / 163.4 °F (closed cup)	[1][2]
Density	1.103 g/mL at 25 °C	[1][4][5]
Solubility	Soluble in ethanol and chloroform	[1][5]
Sensitivity	Air and moisture sensitive; hygroscopic	[1][3]

## Section 2: Hazard Analysis & Risk Assessment

**2-Thiophenemethylamine** is classified as a hazardous chemical, primarily due to its corrosive nature.[1][2] A systematic risk assessment is mandatory before any procedure involving this compound is initiated. The causality is clear: the chemical's inherent properties (corrosivity, combustibility) are the primary hazards, and the risk is the likelihood of these hazards causing harm during a specific laboratory procedure.

### GHS Classification and Hazards

Classification	Category	Hazard Statement
Skin Corrosion / Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage / Irritation	Category 1	H314: Causes severe skin burns and eye damage
Flammable Liquids	Category 4	H227: Combustible liquid

Source: Fisher Scientific Safety Data Sheet[2]

The primary danger of **2-Thiophenemethylamine** is its ability to cause severe chemical burns upon contact with skin and eyes.[2][3] Its classification as a Category 1B corrosive substance indicates that it can cause irreversible tissue damage. While it is a combustible liquid, it requires heating or exposure to an ignition source to ignite.[2] The toxicological properties have not been fully investigated, which necessitates treating the substance with a high degree of caution to avoid inhalation or ingestion.[2][3]

## Risk Assessment Workflow

A self-validating safety protocol begins with a dynamic risk assessment. This is not a one-time checklist but a continuous process of evaluation.

Caption: A systematic workflow for risk assessment.

## Section 3: Standard Operating Protocols for Safe Handling

The following protocols are designed to mitigate the risks identified in Section 2. The causality is direct: adherence to these steps minimizes exposure pathways.

### General Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are unobstructed and have been tested within the last month.[2] Confirm the chemical fume hood is functioning correctly (check airflow monitor).
- Ventilation: Always handle **2-Thiophenemethylamine** inside a certified chemical fume hood to prevent inhalation of vapors or mists.[2][6]
- Dispensing: When transferring the liquid, use appropriate tools such as a glass pipette with a bulb or a syringe. Pouring directly from the bottle increases the risk of splashing and should be avoided for all but the largest transfers.
- Avoiding Ignition Sources: Keep the compound away from open flames, hot surfaces, and sources of ignition.[2]

- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[2] Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Clothing: Do not wear contaminated clothing outside of the laboratory area.[1] Remove any contaminated clothing immediately and wash before reuse.[7]

## Section 4: Personal Protective Equipment (PPE) Protocol

The selection of PPE is not arbitrary; it is dictated by the specific hazards of the chemical. For **2-Thiophenemethylamine**, the protocol must prioritize protection against chemical burns.[8]

- Eye and Face Protection: Due to its severe corrosivity to eyes, standard safety glasses are insufficient. Chemical splash goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166 are mandatory.[2] A full face shield must be worn over the goggles when there is any risk of splashing.[9]
- Skin and Body Protection: An impervious, long-sleeved lab coat is required.[3] For larger quantities or tasks with a higher splash risk, a chemical-resistant apron or a full chemical suit is necessary.[9][10]
- Hand Protection: Chemical-resistant gloves are essential.[3] Nitrile gloves are commonly used, but it is critical to check the manufacturer's compatibility chart for breakthrough time. Always inspect gloves for tears or holes before use.[3][9] Use the proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[3]
- Respiratory Protection: In most cases, handling within a fume hood provides adequate respiratory protection.[2] If engineering controls are not sufficient to maintain exposure below limits, or during a large spill, a NIOSH-approved respirator with appropriate cartridges (e.g., type ABEK for organic vapors and ammonia) must be used.[9]

## Section 5: Emergency Procedures

In the event of an emergency, a rapid and informed response is critical to minimizing harm.

## First-Aid Measures

The immediate goal of first aid is to dilute and remove the chemical. Medical attention must be sought immediately in all cases of exposure.<sup>[2]</sup>

- Eye Contact:
  - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation of the eye and lid surfaces.<sup>[2][7]</sup>
  - Remove contact lenses if present and easy to do.<sup>[7]</sup>
  - Seek immediate medical attention.<sup>[2][3]</sup>
- Skin Contact:
  - Immediately remove all contaminated clothing, shoes, and jewelry.<sup>[1][2]</sup>
  - Wash the affected area with soap and plenty of water for at least 15 minutes.<sup>[2][11]</sup>
  - Seek immediate medical attention.<sup>[2][3]</sup>
- Inhalation:
  - Move the person to fresh air immediately.<sup>[2][3]</sup>
  - If breathing is difficult, administer oxygen. If breathing has stopped, trained personnel should provide artificial respiration.<sup>[2][11]</sup>
  - Seek immediate medical attention.<sup>[2][3]</sup>
- Ingestion:
  - Do NOT induce vomiting.<sup>[2][9]</sup>
  - If the person is conscious, rinse their mouth with water.<sup>[3][9]</sup>
  - Seek immediate medical attention.<sup>[2][3]</sup>

## Spill Response Protocol

A spill should be classified as either "minor" (can be handled by trained lab personnel) or "major" (requires emergency response).[12]



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Caption: Decision tree for chemical spill response.



### Minor Spill Cleanup Steps:

- **Alert & Secure:** Alert personnel in the immediate area. Secure the location to prevent others from entering.[13]
- **Ventilate:** Ensure the area is well-ventilated, typically by working within a fume hood.
- **PPE:** Don the appropriate PPE as described in Section 4.[12]
- **Ignition Sources:** Remove all sources of ignition from the area.[2][6]
- **Contain & Absorb:** Cover the spill with an inert, non-combustible absorbent material such as sand, vermiculite, or a universal binder.[2][12] Do NOT use combustible materials like paper towels or sawdust.[12]
- **Collect:** Carefully scoop the absorbed material into a suitable, sealable container for chemical waste.
- **Decontaminate:** Clean the spill area with soap and water.[14]
- **Dispose:** Label the waste container and dispose of it, along with any contaminated PPE, according to institutional and local regulations.[14][15]

## Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[3]
- **Specific Hazards:** The substance is combustible.[2] Containers may explode when heated.[2][6] Hazardous combustion products include toxic oxides of nitrogen, carbon, and sulfur.[2]
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2][6]

## Section 6: Storage & Disposal

### Storage Conditions

The goal of proper storage is to maintain chemical integrity and prevent accidental release or reaction.

- Location: Store in a dry, cool, and well-ventilated place.[2][3] Designate a "Corrosives Area" for storage.[2][6]
- Container: Keep the container tightly closed to prevent moisture absorption and vapor release.[2][3][9] Storing under an inert gas like nitrogen or argon is recommended due to its air sensitivity.[3]
- Incompatibilities: Segregate from incompatible materials, especially strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[2][3]
- Temperature: Keep away from heat, sparks, and flame.[2][6]

## Waste Disposal

Disposal must be conducted in compliance with all federal, state, and local environmental regulations.

- Generator's Responsibility: The chemical waste generator is responsible for correctly identifying and classifying the waste.[2]
- Method: Waste should be handled by a licensed professional waste disposal service.[3] One approved method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Containers: Dispose of the original container as unused product unless it has been properly decontaminated.[3] Do not empty into drains.[2][3]

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